

How to prepare stock solutions of (S)-SNAP5114 in DMSO and ethanol

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Compound of Interest

Compound Name: (S)-SNAP5114

Cat. No.: B1681030

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Application Notes: Preparation of (S)-SNAP-5114 Stock Solutions

Introduction

(S)-SNAP-5114 is a selective inhibitor of the GABA transporters GAT-3 and GAT-2, with IC_{50} values of 5 μ M and 21 μ M for human GAT-3 and rat GAT-2, respectively[1][2]. It is a valuable tool in neuroscience research to study the role of GABAergic signaling and has demonstrated anticonvulsant properties in vivo. Accurate and consistent preparation of stock solutions is critical for obtaining reliable and reproducible experimental results. This document provides detailed protocols for the preparation of (S)-SNAP-5114 stock solutions in Dimethyl Sulfoxide (DMSO) and ethanol.

Physicochemical Properties

A summary of the key physicochemical properties of (S)-SNAP-5114 is presented in the table below. The molecular weight is essential for calculating the mass of the compound required to achieve a specific molar concentration.

Property	Value	Reference
Molecular Weight	505.61 g/mol	[3]
Formula	C ₃₀ H ₃₅ NO ₆	
Appearance	Solid powder	[3]
Purity	≥98% (HPLC)	

Solubility

(S)-SNAP-5114 exhibits good solubility in common organic solvents such as DMSO and ethanol. The maximum recommended concentrations for stock solutions are detailed below. It is crucial to not exceed these concentrations to ensure complete dissolution and avoid precipitation.

Solvent	Maximum Concentration (mM)	Maximum Concentration (mg/mL)	Reference
DMSO	100 mM	50.56 mg/mL	
Ethanol	50 mM	25.28 mg/mL	

Experimental Protocols

Materials and Equipment

- (S)-SNAP-5114 (solid powder)
- Anhydrous/ACS grade Dimethyl Sulfoxide (DMSO)
- 200 proof (100%) Ethanol
- Calibrated analytical balance
- Sterile microcentrifuge tubes or vials

- Vortex mixer
- Pipettors and sterile pipette tips
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

Protocol 1: Preparation of (S)-SNAP-5114 Stock Solution in DMSO

This protocol describes the preparation of a 100 mM stock solution of (S)-SNAP-5114 in DMSO.

- **Pre-weighing Preparation:** Allow the vial of (S)-SNAP-5114 powder to equilibrate to room temperature before opening to prevent condensation of moisture.
- **Weighing:** On a calibrated analytical balance, accurately weigh the desired amount of (S)-SNAP-5114 powder. For example, to prepare 1 mL of a 100 mM solution, weigh 50.56 mg of the compound.
- **Dissolution:** Add the appropriate volume of DMSO to the vial containing the weighed powder. For a 100 mM solution, if you weighed 50.56 mg, add 1 mL of DMSO.
- **Mixing:** Cap the vial securely and vortex thoroughly until the solid is completely dissolved. Gentle warming in a water bath (37°C) can be used to aid dissolution if necessary, but avoid excessive heat.
- **Storage:** Aliquot the stock solution into smaller, single-use volumes to minimize freeze-thaw cycles. Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months)[2].

Protocol 2: Preparation of (S)-SNAP-5114 Stock Solution in Ethanol

This protocol outlines the preparation of a 50 mM stock solution of (S)-SNAP-5114 in ethanol.

- **Pre-weighing Preparation:** Allow the vial of (S)-SNAP-5114 powder to come to room temperature before opening.
- **Weighing:** Carefully weigh the desired amount of (S)-SNAP-5114 powder. For instance, to prepare 1 mL of a 50 mM solution, weigh 25.28 mg of the compound.

- **Dissolution:** Add the calculated volume of 100% ethanol to the vial. For a 50 mM solution, if you weighed 25.28 mg, add 1 mL of ethanol.
- **Mixing:** Tightly cap the vial and vortex until the powder is fully dissolved.
- **Storage:** Store the ethanol stock solution in tightly sealed vials to prevent evaporation. Aliquot into smaller volumes and store at -20°C.

Calculations for Stock Solution Preparation

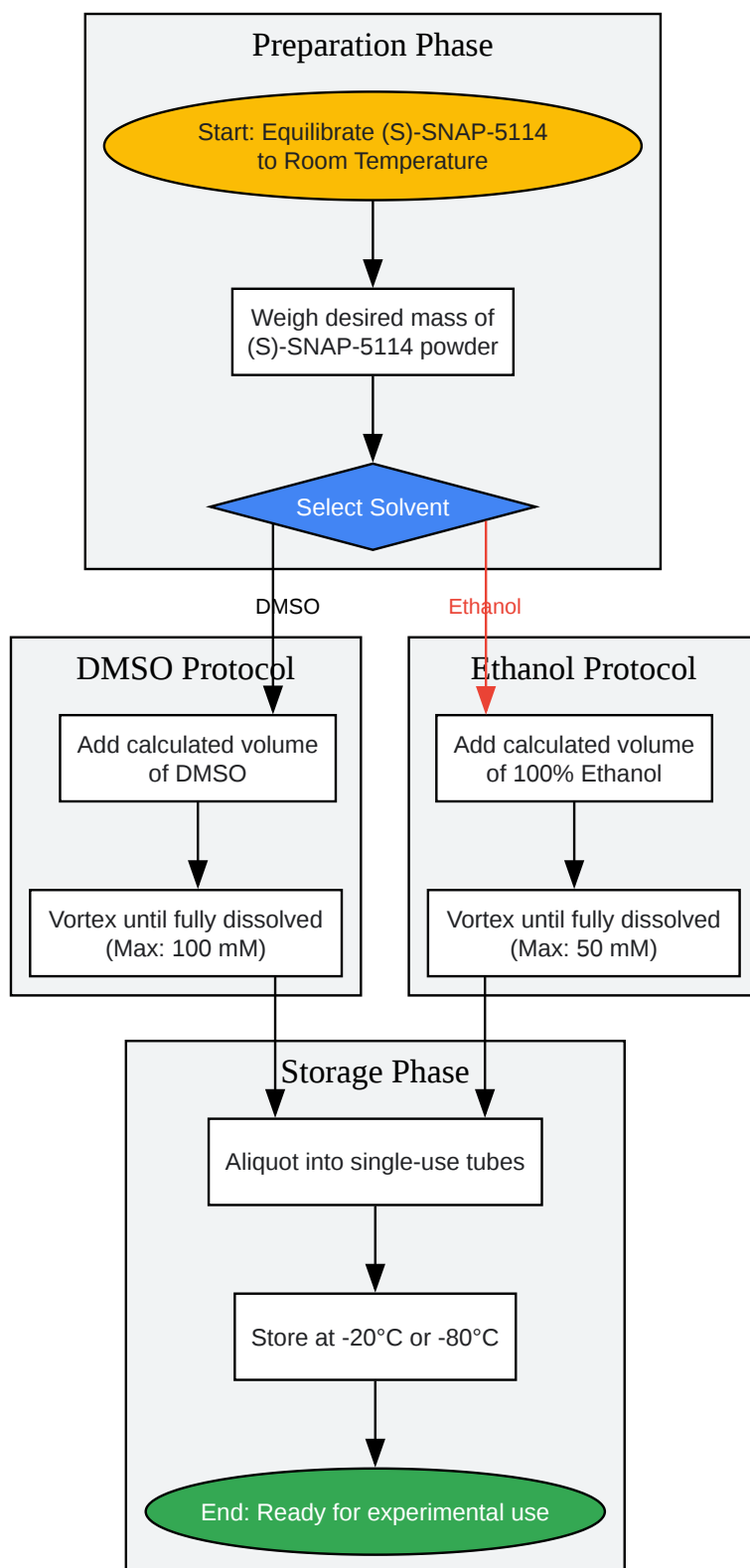
The following table provides the required mass of (S)-SNAP-5114 for various common stock solution concentrations and volumes. These calculations are based on a molecular weight of 505.61 g/mol .

Desired Concentration	Volume	Mass of (S)-SNAP-5114 Required
1 mM	1 mL	0.506 mg
10 mM	1 mL	5.06 mg
50 mM	1 mL	25.28 mg
100 mM	1 mL	50.56 mg
1 mM	5 mL	2.53 mg
10 mM	5 mL	25.28 mg

Safety Precautions

- Always handle (S)-SNAP-5114 and solvents in a well-ventilated area or a chemical fume hood.
- Wear appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses.
- Consult the Safety Data Sheet (SDS) for (S)-SNAP-5114, DMSO, and ethanol for detailed safety and handling information.

Visualized Workflow



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Caption: Workflow for preparing (S)-SNAP-5114 stock solutions.

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